

An In-depth Technical Guide to the Magnetic Properties of Ni₃C Nanoparticles

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Compound of Interest

Compound Name: Nickel carbide (NiC)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the magnetic properties of nickel carbide (Ni₃C) nanoparticles. It details the intrinsic magnetic characteristics, the influence of factors such as carbon content and temperature, and the experimental protocols used for their characterization. This document is intended to serve as a valuable resource for researchers and professionals working with magnetic nanomaterials in various fields, including drug development, catalysis, and data storage.

Introduction to the Magnetic Behavior of Ni₃C Nanoparticles

Theoretically, pure, defect-free nickel carbide is considered to be diamagnetic due to the strong hybridization of Ni and C orbitals.^{[1][2]} However, experimentally synthesized Ni₃C nanoparticles often exhibit a range of magnetic behaviors, including superparamagnetism, weak ferromagnetism, and spin-glass-like states.^[1] This discrepancy arises from the presence of carbon defects or vacancies in the crystal lattice, which leads to the formation of Ni-rich regions.^{[1][2]} The magnetic properties of these nanoparticles are significantly influenced by factors such as particle size, morphology, and carbon content.^{[3][4]}

In some cases, the observed magnetism in Ni₃C nanoparticle samples is attributed to the presence of metallic nickel impurities.^{[3][4]} Studies on Ni/Ni₃C core-shell nanoparticles have

shown that the saturation magnetization decreases as the proportion of the non-ferromagnetic Ni₃C shell increases.^[5]

Quantitative Magnetic Properties

The magnetic properties of Ni₃C nanoparticles are highly dependent on their composition and temperature. The following tables summarize key quantitative data from various studies.

Table 1: Magnetic Properties of Ni₃C_x Nanoparticles with Varying Carbon Content at 10 K^{[1][6]}

Carbon Content (x)	Saturation Magnetization (Ms) (emu/g)	Coercivity (Hc) (kOe)
Ni (Pure)	-	0.35
0.7	6.6	0.40
1.2	-	0.70
1.5	9.2	1.3

Table 2: Magnetic Properties of Ni₃C_x Nanoparticles with Varying Carbon Content at 300 K^{[1][2]}

Carbon Content (x)	Saturation Magnetization (Ms) (emu/g)	Coercivity (Hc) (Oe)
Ni (Pure)	2.4	0
0.7	1.4	20
1.2	1.0	190
1.5	0.5	250

Table 3: Magnetic Properties of Ni/Ni₃C Core-Shell Nanoparticles at Room Temperature^[5]

Carburization Time (min)	Saturation Magnetization (Ms) (emu/g)
0 (Pure Ni)	46.2
15	41.6
30	38.8
45	37.4
60	35.8

Experimental Protocols

The characterization of the magnetic properties of Ni₃C nanoparticles typically involves the following experimental techniques and protocols.

This method allows for the synthesis of Ni₃C nanoparticles with controlled size and morphology.[\[3\]](#)[\[4\]](#)

- **Precursor Preparation:** Nickel nitrate (Ni(NO₃)₂) is used as the nickel precursor.
- **Surfactant Addition:** Triphenylphosphine oxide (TPPO) is added as a surfactant to control particle size and prevent agglomeration.[\[3\]](#)[\[4\]](#)
- **Solvent:** A high-boiling point polyol, such as tetraethylene glycol (TEG), is used as the solvent.[\[3\]](#)
- **Refluxing:** The mixture is refluxed at a specific temperature (e.g., 300 °C) for a defined duration (e.g., 20 minutes) to facilitate the formation of Ni₃C nanoparticles.[\[3\]](#)[\[4\]](#)
- **Product Isolation:** The resulting nanoparticles are collected, washed, and dried for further characterization.

The magnetic properties of the synthesized nanoparticles are characterized using magnetometry techniques.

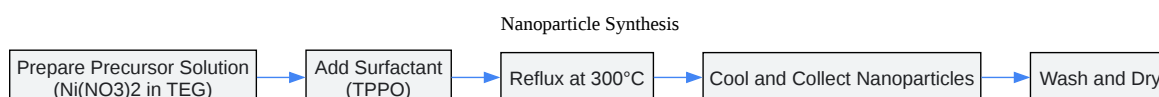
- **Vibrating Sample Magnetometry (VSM):** VSM is a widely used technique to measure the magnetic properties of materials.[\[7\]](#)[\[8\]](#) The sample is vibrated in a uniform magnetic field,

and the resulting change in magnetic flux induces a voltage in pickup coils, which is proportional to the magnetic moment of the sample.[7]

- Hysteresis Loop Measurement: The magnetization (M) is measured as a function of the applied magnetic field (H) at a constant temperature. This provides key parameters such as saturation magnetization (Ms), coercivity (Hc), and remanent magnetization (Mr).[8]
- Superconducting Quantum Interference Device (SQUID) Magnetometry: SQUID magnetometry is an extremely sensitive technique for measuring magnetic properties.[9]
 - Zero-Field-Cooled (ZFC) and Field-Cooled (FC) Measurements: These measurements are crucial for determining the blocking temperature (TB) and identifying phenomena like superparamagnetism and spin-glass behavior.[9][10]
 - ZFC: The sample is cooled from room temperature to a low temperature (e.g., 10 K) in the absence of an external magnetic field. A small magnetic field is then applied, and the magnetization is measured as the sample is warmed.[10]
 - FC: The sample is cooled in the presence of an external magnetic field, and the magnetization is measured as the temperature is lowered.[10]

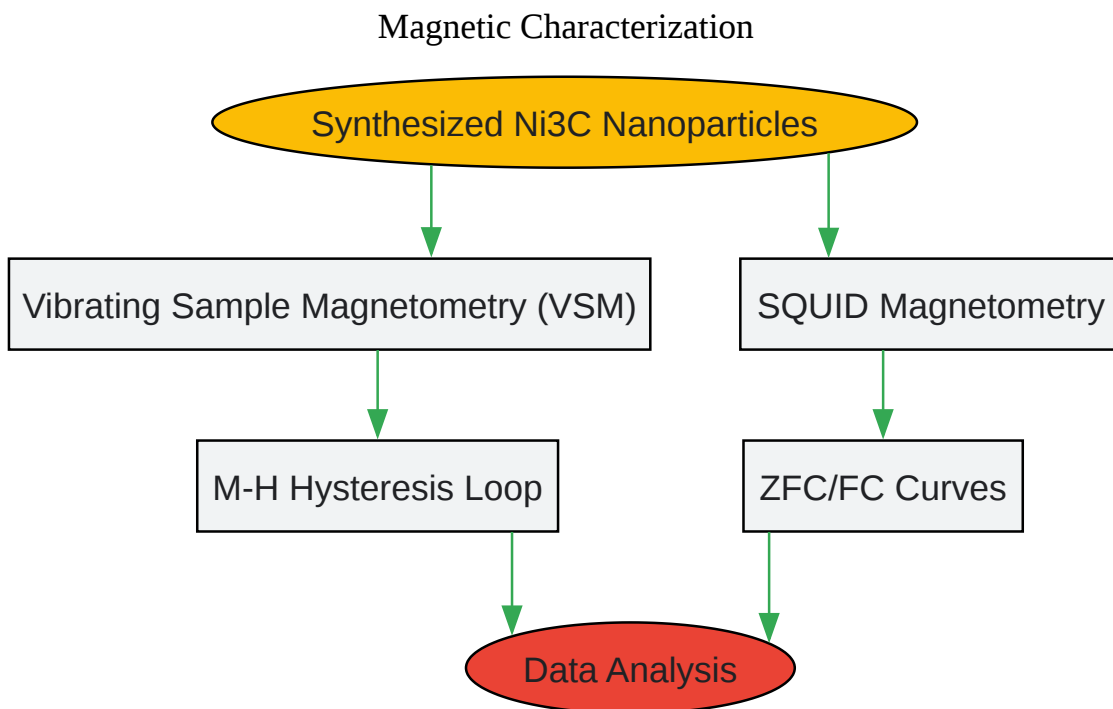
Visualizations

The following diagrams illustrate the experimental workflows for the synthesis and characterization of Ni₃C nanoparticles.



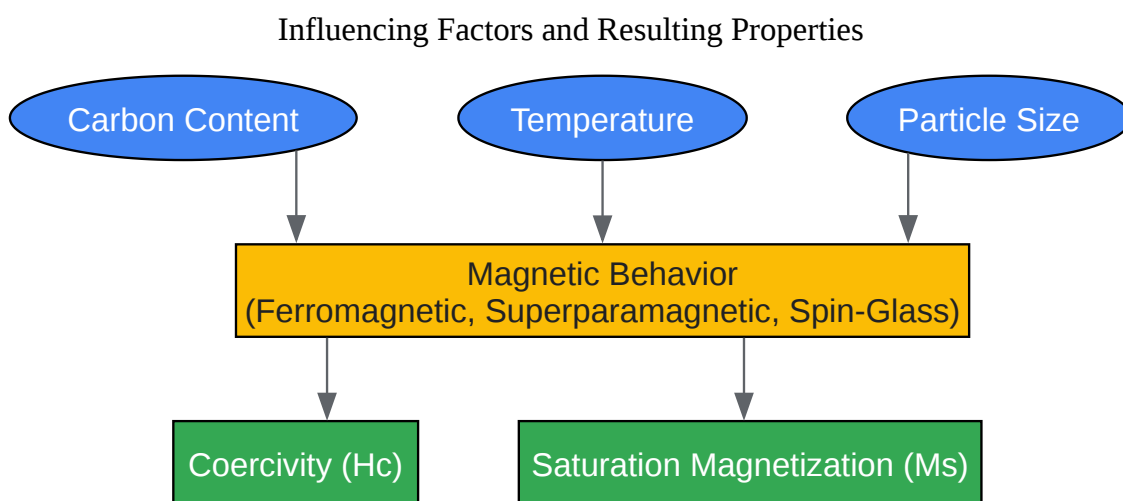
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Synthesis workflow for Ni₃C nanoparticles.



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Magnetic characterization workflow.



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Factors influencing magnetic properties.

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